

Part 1: Executive Summary & Identity Clarification

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Compound of Interest

Compound Name: 3-O-Benzyl-D-glucal

Cat. No.: B12091979

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Subject Identity: The CAS registry number 55628-54-1 corresponds to 3,4,6-Tri-O-benzyl-D-glucal (also referred to as 1,5-Anhydro-2-deoxy-3,4,6-tris-O-(phenylmethyl)-D-arabino-hex-1-enitol).[1]

Editorial Note on Nomenclature: While the prompt references "**3-O-benzyl-D-glucal**," the provided CAS 55628-54-1 is universally assigned to the tri-O-benzyl derivative. In synthetic carbohydrate chemistry, the tri-benzyl protection pattern is the industry standard for "armed" glycosyl donors, offering a balance of reactivity and stability that mono-substituted glucals lack. This guide focuses on the Tri-O-benzyl species defined by the CAS number, as it is the chemically distinct entity used in drug development.[2]

Significance: 3,4,6-Tri-O-benzyl-D-glucal is a "privileged structure" in medicinal chemistry. It serves as the primary starting material for the Ferrier rearrangement, enabling the rapid assembly of 2,3-unsaturated glycosides—key scaffolds in the synthesis of anthracycline antibiotics, cardiac glycosides, and C-aryl glycoside SGLT2 inhibitors.

Part 2: Physicochemical Profile

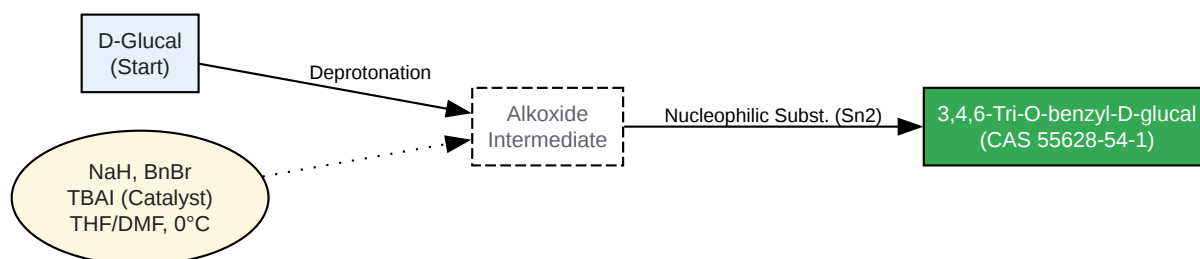
Table 1: Critical Properties of CAS 55628-54-1

Property	Specification
Molecular Formula	C ₂₇ H ₂₈ O ₄
Molecular Weight	416.51 g/mol
Appearance	White to off-white crystalline powder
Melting Point	55 – 59 °C
Solubility	Soluble in DCM, THF, Toluene, EtOAc; Insoluble in Water
Optical Rotation	(c=1, CHCl ₃)
Stability	Stable at -20°C; Hygroscopic; Sensitive to strong acids
Reactivity Class	Enol ether (electron-rich alkene); Glycosyl donor

Part 3: Synthetic Routes & Production

The synthesis of CAS 55628-54-1 is a self-validating workflow typically initiating from D-glucal. The choice of benzylation conditions is critical to avoid side reactions such as C-alkylation or polymerization of the acid-sensitive enol ether double bond.

Diagram 1: Synthesis Pathway



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Caption: Synthesis of 3,4,6-Tri-O-benzyl-D-glucal via Williamson ether synthesis. TBAI (tetrabutylammonium iodide) acts as a phase-transfer catalyst to accelerate the reaction.

Expert Insight on Synthesis:

The use of Sodium Hydride (NaH) in DMF or THF is the gold standard. However, the enol ether moiety at C1-C2 is sensitive.

- **Critical Control Point:** The reaction temperature must be maintained at 0°C during NaH addition. Exotherms can cause the double bond to migrate or polymerize.
- **TBAI Catalysis:** Adding TBAI allows the reaction to proceed at lower temperatures by facilitating the attack of the alkoxide on benzyl bromide, preserving the glucal integrity.

Part 4: Mechanistic Reactivity (The Core)

The utility of CAS 55628-54-1 lies in its function as a "masked" aldehyde and an electron-rich alkene.

The Ferrier Rearrangement (Type I)

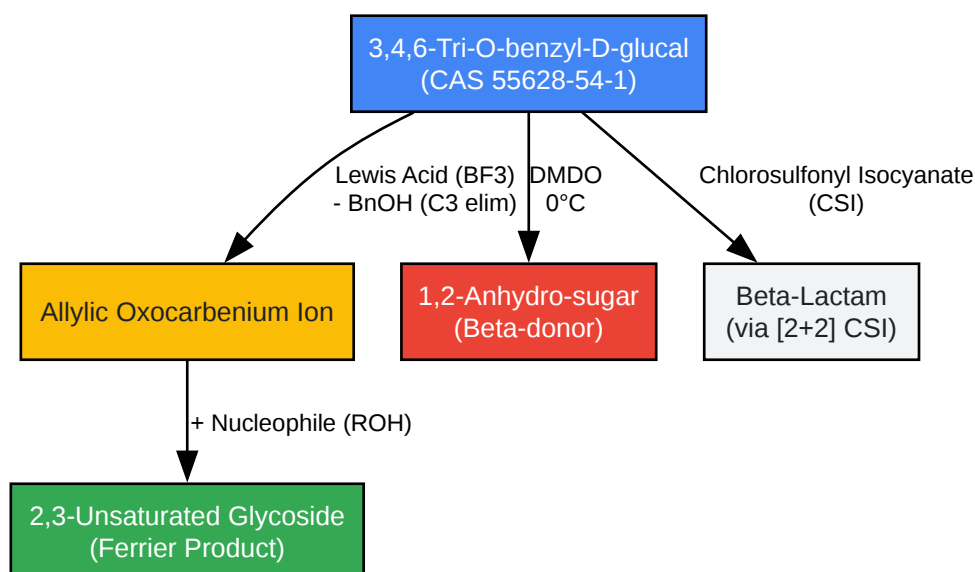
This is the defining reaction of benzylated glucals. In the presence of a Lewis acid (e.g., $\text{BF}_3 \cdot \text{OEt}_2$, InCl_3), the allylic ether at C3 is ejected, generating a resonance-stabilized oxocarbenium ion. A nucleophile (alcohol, phenol, sulfonamide) then attacks, usually at C1, with allylic shift.

- **Why Benzyl?** Unlike acetyl groups (which can participate in neighboring group participation or be cleaved under basic conditions), benzyl groups are "non-participating." This encourages the formation of the oxocarbenium ion and allows for alpha-selective glycosylation driven by the anomeric effect.

Epoxidation (1,2-Anhydro Sugars)

Reaction with DMDO (dimethyldioxirane) yields the 1,2-anhydro-3,4,6-tri-O-benzyl- α -D-glucopyranose. This epoxide is a powerful glycosyl donor that reacts with nucleophiles to form 1,2-trans-glycosides (beta-glucosides) with high stereocontrol.

Diagram 2: Reactivity Profile



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Caption: Divergent reactivity pathways.[6][7] The Ferrier rearrangement is the primary route for 2,3-unsaturated glycoside synthesis, while epoxidation enables 1,2-trans-glycosylation.

Part 5: Experimental Protocols

Protocol A: Ferrier Rearrangement (Synthesis of 2,3-Unsaturated Glycosides)

This protocol validates the quality of the glucal starting material.

Reagents:

- 3,4,6-Tri-O-benzyl-D-glucal (1.0 equiv)
- Nucleophile (e.g., Methanol or complex alcohol) (1.2 equiv)
- Catalyst: InCl₃ (10 mol%) or BF₃·OEt₂ (catalytic)
- Solvent: Anhydrous DCM

Procedure:

- Dissolution: Dissolve 416 mg (1 mmol) of CAS 55628-54-1 in 10 mL anhydrous DCM under Argon.
- Addition: Add the nucleophile (1.2 mmol).
- Catalysis: Cool to 0°C. Add InCl_3 (22 mg, 0.1 mmol).
- Monitoring: Stir at 0°C -> RT. Monitor by TLC (Hexane/EtOAc 4:1). The glucal spot ($R_f \sim 0.6$) should disappear, replaced by two lower spots (alpha/beta anomers).
- Workup: Quench with sat. NaHCO_3 . Extract with DCM. Dry over MgSO_4 .
- Purification: Flash chromatography on silica gel.

Self-Validation Check:

- If the reaction turns black/tarry, the Lewis acid concentration was too high or the temperature rose too fast (polymerization).
- If the product is exclusively alpha, the reaction is thermodynamically controlled.

Part 6: Applications in Drug Development

- Anthracycline Synthesis: The 2,3-unsaturated sugar motif derived from this glucal is structurally homologous to the sugar moieties in Doxorubicin and Daunorubicin.
- SGLT2 Inhibitors: C-glycosylation of this glucal (using aryl palladium species) provides access to C-aryl glucoside scaffolds used in diabetes medication.
- Beta-Lactam Antibiotics: As shown in the reactivity diagram, [2+2] cycloaddition with chlorosulfonyl isocyanate (CSI) yields chiral beta-lactams, precursors to monobactams.

Part 7: References

- Ferrier, R. J. (1969).^[4] "Unsaturated Carbohydrates."^[4]^[5] Part IX. Synthesis of 2,3-Dideoxy- α -D-erythro-hex-2-enopyranosides from Tri-O-acetyl-D-glucal". Journal of the Chemical Society C. [Link](#) (Foundational methodology adapted for benzyl derivatives).

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- Hamoud, A., & Grinstaff, M. (2021). "Stereoselective [2+2] Cycloadditions: Synthesis of a Tri-O-Bn-D-Glucal-derived β -Lactam". Organic Syntheses, 98, 491-508. [Link](#) (Detailed protocol for beta-lactam synthesis using CAS 55628-54-1).
- ChemicalBook. "3,4,6-Tri-O-benzyl-D-glucal Properties and Safety". [Link](#) (Physicochemical data verification).

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